

Application Notes and Protocols: Utilizing 8-Bromoquinazoline for Structure-Activity Relationship Studies

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Compound of Interest

Compound Name: 8-Bromoquinazoline

CAS No.: 1123169-41-4

Cat. No.: B1287984

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **8-bromoquinazoline** as a versatile scaffold in structure-activity relationship (SAR) studies for the development of novel therapeutic agents. The strategic placement of the bromine atom at the 8-position offers a valuable handle for chemical modification, enabling the exploration of chemical space and the optimization of biological activity against various targets. This document outlines the synthesis of **8-bromoquinazoline** derivatives, their potential biological applications with a focus on anticancer and antimicrobial activities, and detailed protocols for their evaluation.

Introduction to 8-Bromoquinazoline in SAR Studies

The quinazoline core is a privileged scaffold in medicinal chemistry, forming the basis of numerous clinically approved drugs and investigational compounds. The introduction of a bromine atom at the 8-position of the quinazoline ring provides a key starting point for SAR studies. This is due to the bromine's ability to serve as a reactive handle for various cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Sonogashira), allowing for the introduction

of a wide array of substituents. Furthermore, the electronic and steric properties imparted by the bromine atom can significantly influence the compound's interaction with biological targets.

SAR studies involving **8-bromoquinazoline** derivatives often focus on modifying the core structure at various positions to understand the key molecular features required for potent and selective biological activity. Common modifications include:

- Substitution at the 8-position: Replacing the bromine atom with different aryl, heteroaryl, or alkyl groups to probe the binding pocket of the target protein.
- Functionalization at other positions (e.g., 2, 4, 6): Introducing various substituents to modulate physicochemical properties such as solubility, lipophilicity, and metabolic stability, as well as to establish additional interactions with the target.

Biological Applications and Structure-Activity Relationships

Derivatives of bromo-substituted quinazolines and the closely related quinolines have demonstrated significant potential as anticancer and antimicrobial agents. The following sections summarize the key SAR findings from the literature for these classes of compounds, which can guide the design of novel **8-bromoquinazoline**-based molecules.

Anticancer Activity

A primary focus of SAR studies on bromo-substituted quinazolines has been the development of potent anticancer agents, particularly inhibitors of protein kinases such as the Epidermal Growth Factor Receptor (EGFR). Overexpression and mutations of EGFR are implicated in the progression of various cancers.

Key SAR Insights for Anticancer Activity:

- Substitution at the 4-position: The presence of an anilino group at the 4-position is crucial for EGFR inhibitory activity. Substitutions on this aniline ring can significantly impact potency.
- Halogenation: The presence of a bromine atom on the quinazoline ring, as in 6-bromoquinazoline derivatives, has been shown to contribute to potent cytotoxic activity against cancer cell lines like MCF-7 and SW480.

- Substituents at the 6- and 7-positions: Electron-donating groups, such as methoxy groups, at the 6- and 7-positions of the quinazoline core can increase EGFR inhibitory activity.
- Linker between the quinazoline core and other moieties: The nature of the linker (e.g., urea, thiourea) can influence target selectivity and potency. For instance, urea linkers have been found to be more favorable for EGFR inhibitory activity compared to thiourea linkers in some series.

Table 1: Anticancer Activity of Representative Bromo-Substituted Quinazoline Derivatives

Compound ID	Quinazoline Core Substitution	R-Group (at position of interest)	Cancer Cell Line	IC50 (μM)	Reference
5b	6-Bromo	3-Fluorophenyl (at position 3)	MCF-7	0.53	
5b	6-Bromo	3-Fluorophenyl (at position 3)	SW480	1.95	
Compound 7	6-Thiourea linked benzene	-	MDA-MB-231	0.9	
Gefitinib	-	-	MDA-MB-231	14.2	

Note: The data presented is for bromo-substituted quinazoline analogs and serves as a guide for designing **8-bromoquinazoline** derivatives.

Antimicrobial Activity

Bromo-substituted quinazolinones have also been investigated for their antimicrobial properties. The SAR studies in this area aim to optimize the compounds' ability to inhibit the growth of various bacterial and fungal strains.

Key SAR Insights for Antimicrobial Activity:

- Substitution at positions 2 and 3: The nature of the substituents at the 2 and 3-positions of the quinazolinone ring is critical for antimicrobial activity. The presence of a substituted aromatic ring at position 3 and a methyl or thiol group at position 2 are often beneficial.
- Halogenation at positions 6 and 8: The presence of halogen atoms, including bromine, at the 6 and 8-positions can enhance antimicrobial activity.
- Substitution at the 4-position: Amine or substituted amine groups at the 4-position of the quinazolinone ring can improve antimicrobial efficacy.

Table 2: Antimicrobial Activity of Representative Bromo-Substituted Quinazolinone Derivatives

Compound ID	Quinazolinone Core Substitution	Test Organism	Activity	Reference
Acylhydrazone 85	6,8-Dibromo-2-phenyl	S. aureus, E. coli, A. niger	Significant Activity	

Note: This data for di-bromo-substituted quinazolinones suggests the potential for designing **8-bromoquinazoline** derivatives with antimicrobial properties.

Experimental Protocols

This section provides detailed methodologies for the synthesis of **8-bromoquinazoline** derivatives and for the evaluation of their biological activity.

Synthesis of 8-Bromoquinazoline Derivatives

A general synthetic approach to novel **8-bromoquinazoline** derivatives involves a multi-step synthesis starting from commercially available materials. The bromine at the 8-position can then be used as a handle for further diversification using cross-coupling reactions.

Protocol 1: General Synthesis of a 4-Anilino-8-bromoquinazoline

- Step 1: Synthesis of 8-Bromo-4-chloroquinazoline.

- To a solution of 8-bromoquinazolin-4(3H)-one (1.0 eq) in phosphoryl chloride (10.0 eq), add a catalytic amount of dimethylformamide (DMF).
- Heat the reaction mixture at reflux for 4-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it slowly onto crushed ice with vigorous stirring.
- Neutralize the solution with a saturated sodium bicarbonate solution.
- Extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 8-bromo-4-chloroquinazoline.
- Step 2: Synthesis of a 4-Anilino-**8-bromoquinazoline** Derivative.
 - To a solution of 8-bromo-4-chloroquinazoline (1.0 eq) in isopropanol, add the desired substituted aniline (1.2 eq).
 - Heat the reaction mixture at reflux for 2-4 hours.
 - Monitor the reaction by TLC.
 - Upon completion, cool the reaction to room temperature.
 - Collect the precipitated solid by filtration, wash with cold isopropanol, and dry under vacuum to obtain the final 4-anilino-**8-bromoquinazoline** derivative.

Biological Evaluation Protocols

Protocol 2: In Vitro EGFR Kinase Inhibition Assay (TR-FRET)

This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET) assay to determine the IC₅₀ values of test compounds against EGFR kinase.

- Reagent Preparation:

- Prepare a kinase buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20).
- Dilute recombinant human EGFR kinase domain to the desired concentration in the kinase buffer.
- Prepare a substrate solution containing a biotinylated peptide substrate and ATP in kinase buffer.
- Prepare serial dilutions of the **8-bromoquinazoline** derivatives in DMSO, followed by a further dilution in kinase buffer.
- Assay Procedure:
 - Add 2.5 µL of the test compound dilution to the wells of a low-volume 384-well plate.
 - Add 2.5 µL of the EGFR enzyme solution to each well and incubate for 15 minutes at room temperature.
 - Initiate the kinase reaction by adding 5 µL of the substrate/ATP solution.
 - Incubate the reaction for 60 minutes at room temperature.
 - Stop the reaction by adding 5 µL of a stop/detection solution containing EDTA, a europium-labeled anti-phosphotyrosine antibody, and strept
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